

4-Methylcinnamic acid chemical properties and structure

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Compound of Interest

Compound Name: 4-Methylcinnamic Acid

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An In-depth Technical Guide to **4-Methylcinnamic Acid**: Chemical Properties and Structure

Introduction

4-Methylcinnamic acid, also known as p-methylcinnamic acid, is an organic compound belonging to the class of cinnamic acids.^{[1][2]} These compounds are characterized by a phenyl group attached to an acrylic acid moiety. **4-Methylcinnamic acid** specifically features a methyl group substituent at the para position (position 4) of the phenyl ring. It serves as a valuable building block in organic synthesis and has been investigated for its potential biological activities, including its use as an intervention catalyst to overcome antifungal tolerance.^{[3][4]} This technical guide provides a comprehensive overview of the chemical properties, structure, and relevant experimental protocols for **4-Methylcinnamic acid**, tailored for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

The fundamental chemical and physical properties of **4-Methylcinnamic acid** are summarized in the table below. These properties are crucial for its handling, characterization, and application in various experimental settings.

Property	Value	References
Molecular Formula	C ₁₀ H ₁₀ O ₂	[1][5][6][7]
Molecular Weight	162.19 g/mol	[1][3][5][7]
CAS Number	1866-39-3	[1][2][4][5][6]
IUPAC Name	(E)-3-(4-methylphenyl)prop-2-enoic acid	[1][6]
Synonyms	p-Methylcinnamic acid, trans-p-Methylcinnamic acid, (E)-3-(p-Tolyl)acrylic acid	[1][7]
Appearance	White to light yellow or pale cream powder/crystals	[5][6]
Melting Point	196-202 °C	[2][6]
Solubility	Soluble in DMSO (up to 100 mg/mL with sonication)	[3][4]
SMILES	<chem>Cc1ccc(cc1)\C=C\C(O)=O</chem>	[1][5][6][8]
InChI	1S/C10H10O2/c1-8-2-4-9(5-3-8)6-7-10(11)12/h2-7H,1H3,(H,11,12)/b7-6+	[1][5][7]
InChIKey	RURHILYUWQEGOS-VOTSOKGWSA-N	[1][5][6][8]

Molecular Structure and Spectroscopic Data

4-Methylcinnamic acid possesses a planar structure due to the sp² hybridization of the carbon atoms in the benzene ring and the acrylic acid moiety. The "trans" or "(E)" configuration of the double bond is the more stable and common isomer.[1] The structural characteristics of **4-Methylcinnamic acid** have been elucidated using various spectroscopic and crystallographic techniques.

Crystal Structure: The crystal structure of **4-Methylcinnamic acid** has been determined, and the data is available in crystallographic databases.^[1] These studies provide precise information on bond lengths, bond angles, and the packing of the molecules in the solid state.

Spectroscopic Data:

- **¹H NMR Spectroscopy:** The proton nuclear magnetic resonance (¹H NMR) spectrum of **4-Methylcinnamic acid** provides characteristic signals corresponding to the aromatic protons, the vinylic protons of the acrylic acid chain, the methyl group protons, and the acidic proton of the carboxyl group.^[9]
- **Mass Spectrometry:** Mass spectrometry data, including GC-MS, reveals a molecular ion peak corresponding to the molecular weight of the compound.^[1]
- **Infrared (IR) Spectroscopy:** The IR spectrum of **4-Methylcinnamic acid** shows characteristic absorption bands for the O-H stretch of the carboxylic acid, the C=O stretch of the carbonyl group, C=C stretching of the alkene and the aromatic ring, and C-H stretches.^[7]

Experimental Protocols

The synthesis of **4-Methylcinnamic acid** can be achieved through various organic reactions. A common and efficient method is the Knoevenagel condensation.

Synthesis of 4-Methylcinnamic Acid via Knoevenagel Condensation

This protocol describes the synthesis of **4-Methylcinnamic acid** from 4-methylbenzaldehyde and malonic acid.

Materials:

- 4-Methylbenzaldehyde
- Malonic acid
- Pyridine
- Piperidine (catalyst)

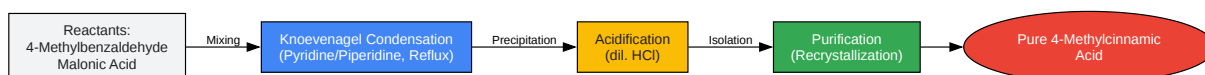
- Ethanol
- Hydrochloric acid (HCl)

Procedure:

- In a round-bottom flask, dissolve 4-methylbenzaldehyde and malonic acid in ethanol.
- Add a catalytic amount of piperidine and a small amount of pyridine to the mixture.
- Reflux the reaction mixture for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature.
- Acidify the reaction mixture with dilute hydrochloric acid to precipitate the crude **4-Methylcinnamic acid**.
- Filter the precipitate, wash with cold water, and dry.
- Purify the crude product by recrystallization from a suitable solvent, such as ethanol or an ethanol-water mixture, to obtain pure **4-Methylcinnamic acid** crystals.^[10]

Visualization of Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **4-Methylcinnamic acid** via the Knoevenagel condensation.



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Synthesis workflow for **4-Methylcinnamic acid**.

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